

2-Amino-N-isopropylacetamide: An Obscure Glycinamide Derivative with Limited Publicly Available Research

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Compound of Interest

Compound Name: 2-Amino-N-isopropylacetamide

Cat. No.: B117494

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An in-depth review of publicly accessible scientific literature and patent databases reveals a significant lack of detailed information regarding the discovery, history, and specific applications of **2-Amino-N-isopropylacetamide**. This compound, also known by its synonyms n-isopropylglycinamide and 2-amino-N-(methylethyl)acetamide, appears primarily as a commercially available chemical intermediate. While the broader class of amino acid amides has relevance in medicinal chemistry, specific research detailing the synthesis, pharmacological properties, and mechanism of action of this particular molecule is not readily available.

Chemical and Physical Properties

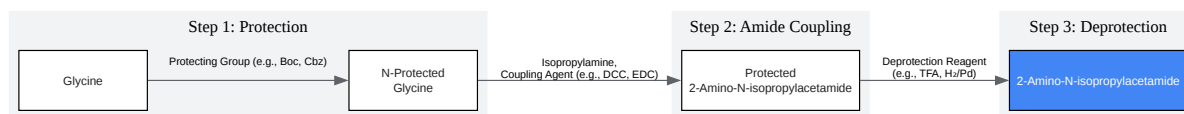
A summary of the basic chemical and physical data for **2-Amino-N-isopropylacetamide** is presented in Table 1. This information is primarily sourced from chemical supplier catalogs and public chemical databases.

Property	Value	Source
CAS Number	67863-05-2	[1]
Molecular Formula	C ₅ H ₁₂ N ₂ O	[1]
Molecular Weight	116.16 g/mol	[1]
Alternate Names	n-isopropylglycinamide; 2-amino-N-(methylethyl)acetamide; N-propan-2-ylglycinamide	[1]
Purity (typical)	≥95%	[1]

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis of **2-Amino-N-isopropylacetamide** are absent from the surveyed literature. General methods for the synthesis of amides from carboxylic acids and amines are well-established in organic chemistry. A plausible synthetic route for **2-Amino-N-isopropylacetamide** would involve the coupling of a protected glycine derivative (to prevent self-reaction of the amino group) with isopropylamine, followed by deprotection.

A generalized workflow for such a synthesis is depicted below. It is important to note that this is a theoretical pathway and has not been specifically documented for this compound in the available literature.



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Figure 1. A plausible, though undocumented, synthetic workflow for **2-Amino-N-isopropylacetamide**.

Potential Applications and Biological Activity

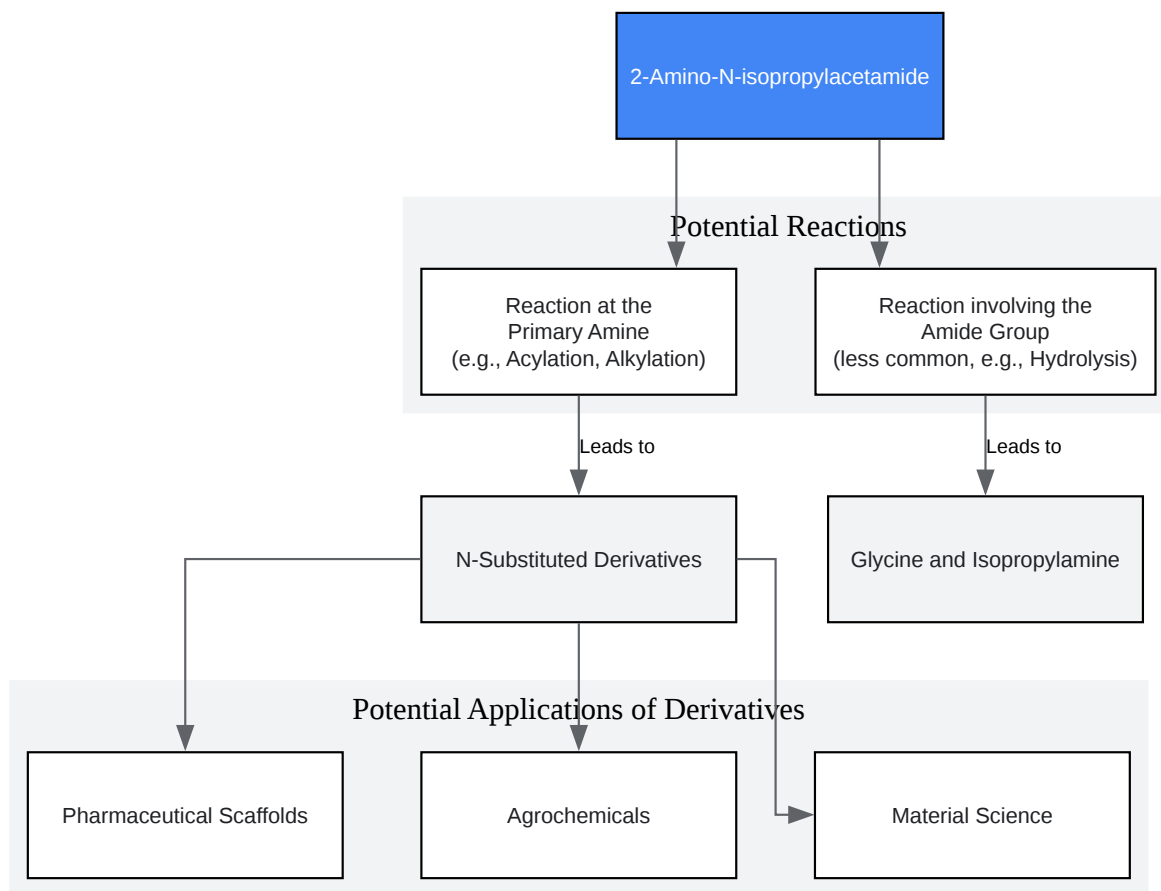
The searches for the biological activity and applications of **2-Amino-N-isopropylacetamide** did not yield any specific results. The broader class of amino acid amides and their derivatives are known to possess a wide range of biological activities and are utilized as building blocks in drug discovery.[2][3][4] For instance, the amide bond is a fundamental component of peptides and proteins, and synthetic amino acid amides are often explored for their potential as enzyme inhibitors, antimicrobial agents, and other therapeutic applications.[5]

However, without specific studies on **2-Amino-N-isopropylacetamide**, any discussion of its biological activity remains speculative and would be based on analogies to other structurally related small molecules. The presence of a primary amine and an amide group suggests potential for hydrogen bonding and interactions with biological targets.

Use as a Chemical Building Block

The most prominent role of **2-Amino-N-isopropylacetamide**, based on its commercial availability, is likely as a chemical building block in the synthesis of more complex molecules. Its bifunctional nature (a primary amine and an amide) allows for further chemical modifications at either end of the molecule. This could be valuable in the construction of larger scaffolds for various applications, including agrochemicals, materials science, and pharmaceuticals.

A logical workflow illustrating its potential use as a building block is presented below.



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Figure 2. Logical relationship of **2-Amino-N-isopropylacetamide** as a chemical intermediate.

Conclusion

In conclusion, **2-Amino-N-isopropylacetamide** is a chemical compound for which there is a notable absence of in-depth scientific literature regarding its discovery, history, and biological function. Its primary role appears to be that of a commercially available intermediate for chemical synthesis. While the broader family of amino acid amides is of significant interest in medicinal chemistry, dedicated research to elucidate the specific properties and potential applications of **2-Amino-N-isopropylacetamide** is not publicly documented. Further research

would be required to determine if this molecule possesses any unique biological activities or if its utility is confined to its role as a synthetic building block.

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